

# minimizing off-target labeling with N-(Chloroacetyl)-DL-leucine

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## Compound of Interest

Compound Name: *N*-(Chloroacetyl)-DL-leucine

CAS No.: 7154-83-8

Cat. No.: B11959721

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Welcome to the technical support center for **N-(Chloroacetyl)-DL-leucine**. As Senior Application Scientists, we understand that achieving highly specific covalent labeling is critical for the success of your research. This guide is designed to provide you with in-depth troubleshooting strategies, detailed protocols, and answers to frequently asked questions to help you minimize off-target labeling and ensure the integrity of your experimental results.

## Understanding the Chemistry of Covalent Labeling

**N-(Chloroacetyl)-DL-leucine** is an electrophilic probe designed to form a stable, covalent bond with nucleophilic residues on a protein of interest. The reactive moiety is the chloroacetyl group (-CO-CH<sub>2</sub>Cl). The chlorine atom is a good leaving group, making the adjacent carbon susceptible to nucleophilic attack.

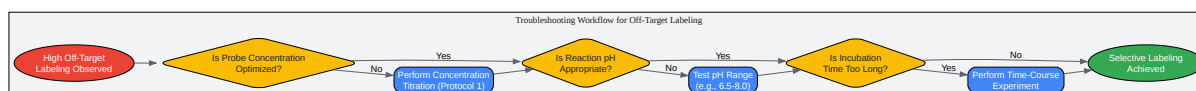
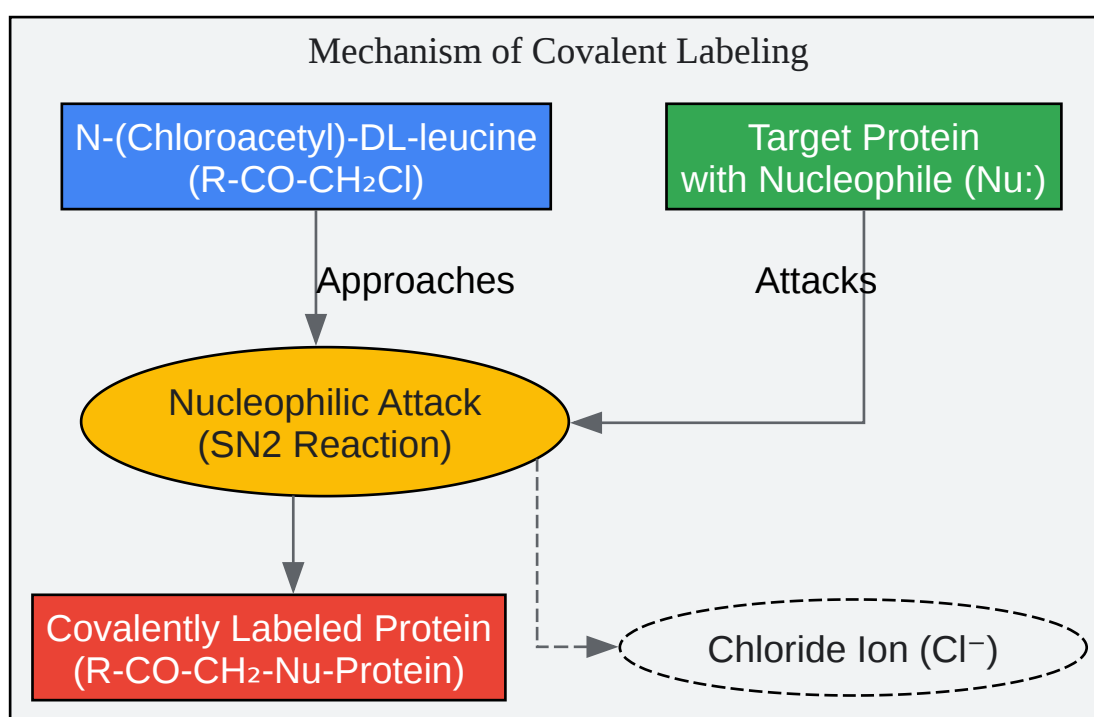
The primary targets for this reaction are amino acid residues with strong nucleophilic side chains. The reactivity hierarchy is generally:

- Cysteine (thiolate, -S<sup>-</sup>): The most nucleophilic common amino acid side chain at physiological pH.

- Lysine (primary amine,  $\text{-NH}_2$ ): Can be labeled, especially at a slightly alkaline pH.
- Histidine (imidazole ring): Can also be a target.
- N-terminus (alpha-amine,  $\text{-NH}_2$ ): Another potential site for modification.

Off-target labeling occurs when the probe reacts with nucleophiles other than the intended target residue, leading to ambiguous results and potential misinterpretation of protein function.

[1] Optimizing selectivity is therefore paramount.



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Caption: Logical workflow for troubleshooting off-target labeling issues.

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## Sources

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